# Spectroscopic data for 2-Chloro-2-methylpropionaldehyde oxime (NMR, IR, MS)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-2-methylpropionaldehyde oxime* |
| *CAS No.:* | *18537-69-4* |
| *Cat. No.:* | *B103304* |

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Chloro-2-methylpropionaldehyde Oxime**

## Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Chloro-2-methylpropionaldehyde oxime**. Designed for researchers, scientists, and professionals in drug development, this document delves into the core principles and practical application of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) for the unambiguous structural elucidation and characterization of this bifunctional molecule. By synthesizing predictive data based on established chemical principles and analogous structures, this guide offers a robust framework for understanding the molecule's spectral signatures. Each section includes detailed experimental protocols, data interpretation grounded in causality, and visual aids to clarify complex concepts, ensuring scientific integrity and practical utility.

## Introduction and Molecular Structure

**2-Chloro-2-methylpropionaldehyde oxime** is a unique organic compound featuring a quaternary carbon center substituted with a chlorine atom and two methyl groups, attached to an aldoxime functional group. The precise characterization of such molecules is paramount in fields like medicinal chemistry and material science, where structure dictates function and purity ensures safety and efficacy. Spectroscopic techniques provide a non-destructive window into the molecular architecture, offering definitive proof of structure, stereochemistry, and purity.

This guide will systematically explore the $^{1}H$ NMR, $^{13}C$ NMR, IR, and MS data expected for this compound. We will dissect the causality behind spectral features, providing not just data, but a deeper understanding of how the molecule's electronic and steric environment shapes its interaction with different regions of the electromagnetic spectrum.

## Molecular Structure and Isomerism

The structure contains a C=N double bond, which gives rise to the possibility of E and Z stereoisomers. The relative orientation of the hydroxyl group (-OH) and the aldehyde proton (-H) will influence the chemical environment of nearby atoms, potentially leading to distinct signals for each isomer in NMR spectroscopy.[1] This guide will focus on the general spectral features, but researchers should be aware that an experimental sample may exist as a mixture of these isomers.

Figure 1: Structure of **2-Chloro-2-methylpropionaldehyde oxime**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, it provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms.[1]

## Experimental Protocol: NMR Spectroscopy

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Chloro-2-methylpropionaldehyde oxime** in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or DMSO-$d_6$) in a standard 5 mm NMR tube. The choice of solvent is critical; DMSO-

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$d_6$ is often preferred for oximes as it can facilitate the observation of the exchangeable -OH proton.[2]

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard, setting its signal to 0.00 ppm.[3]
- Instrumentation: Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Acquisition of $^1$H NMR:
  - Acquire a standard one-dimensional proton spectrum.
  - Optimize acquisition parameters (e.g., pulse width, acquisition time, relaxation delay).
  - Typically, 8 to 16 scans are sufficient for a sample of this concentration.
- Acquisition of $^{13}$C NMR:
  - Acquire a proton-decoupled $^{13}$C spectrum to obtain singlets for each unique carbon environment.
  - A greater number of scans will be required due to the lower natural abundance of the $^{13}$C isotope.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Integrate the $^1$H NMR signals to determine proton ratios.

## Predicted $^1$H NMR Data and Interpretation

The high degree of symmetry in the 2-chloro-2-methylpropyl moiety simplifies the proton spectrum.

Table 1: Predicted $^1$H NMR Data (400 MHz, $CDCl_3$)

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| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment | Rationale & Cited Insights |
|---|---|---|---|---|
| ~1.65 | Singlet | 6H | -C(CH₃)₂Cl | The two methyl groups are chemically equivalent due to free rotation around the C-C bond. Their signal appears as a singlet. The electron-withdrawing chlorine atom on the adjacent carbon causes a downfield shift compared to a standard alkyl group. This is consistent with data for 2-chloro-2-methylpropane.[4][5] |
| ~7.50 | Singlet | 1H | -CH=NOH | The aldehydic proton is attached to an sp²-hybridized carbon of the oxime group, resulting in a significant downfield shift.[6] |
| ~8.50 (variable) | Broad Singlet | 1H | -N-OH | The hydroxyl proton of the |

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oxime is acidic and can undergo chemical exchange. Its chemical shift is highly dependent on solvent, concentration, and temperature, and the peak is often broad.[2][7]

## Predicted $^{13}C$ NMR Data and Interpretation

The proton-decoupled $^{13}C$ NMR spectrum is expected to show four distinct signals, corresponding to the four unique carbon environments.

Table 2: Predicted $^{13}C$ NMR Data (100 MHz, $CDCl_3$)

| Chemical Shift (δ, ppm) | Assignment | Rationale & Cited Insights |
|---|---|---|
| ~30-35 | -C(CH₃)₂Cl | The equivalent methyl carbons. Their chemical shift is influenced by the adjacent quaternary carbon.[8] |
| ~65-70 | -C(CH₃)₂Cl | The quaternary carbon atom bonded to the chlorine. The strong deshielding effect of the electronegative chlorine atom shifts this signal significantly downfield.[8][9] |
| ~150-155 | -CH=NOH | The $sp^2$-hybridized carbon of the C=N double bond. This carbon is in a deshielded environment and resonates at a low field, a characteristic feature of oximes.[1][10] |

# Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, causing transitions between vibrational energy states. It is an excellent tool for identifying the presence of specific functional groups.[11]

## Experimental Protocol: IR Spectroscopy

- Sample Preparation (Thin Film): If the sample is a liquid or low-melting solid, place a small drop between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Gently press the plates together to form a thin capillary film.
- Sample Preparation (KBr Pellet): If the sample is a solid, grind a small amount (~1-2 mg) with ~100 mg of dry KBr powder using an agate mortar and pestle. Press the mixture into a translucent pellet using a hydraulic press.

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- Background Spectrum: Place the sample holder (empty salt plates or a pure KBr pellet) in the spectrometer and run a background scan. This is crucial to subtract the absorbance from the atmosphere ($CO_2$, $H_2O$) and the sample matrix.
- Sample Spectrum: Place the prepared sample in the spectrometer and acquire the IR spectrum, typically over the range of 4000-400 $cm^{-1}$.

## Predicted IR Data and Interpretation

The IR spectrum will be dominated by absorptions from the oxime and alkyl halide functionalities.

Table 3: Predicted Characteristic IR Absorption Bands

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| Wavenumber ($cm^{-1}$) | Intensity | Assignment | Rationale & Cited Insights |
|---|---|---|---|
| 3500–3200 | Strong, Broad | O-H stretch | This broad absorption is characteristic of the hydrogen-bonded hydroxyl group of the oxime.[12][13] |
| 3000–2850 | Medium-Strong | C-H stretch ($sp^3$) | Corresponds to the stretching vibrations of the C-H bonds in the two methyl groups.[14] |
| ~1660 | Medium-Weak | C=N stretch | The carbon-nitrogen double bond stretch of the oxime group typically appears in this region.[15][16][17] |
| ~1465 & ~1375 | Medium | C-H bend | Bending (scissoring and symmetric) vibrations of the methyl groups.[14] |
| ~940 | Medium | N-O stretch | The stretching vibration of the nitrogen-oxygen single bond in the oxime is expected in this region. |
| 800-600 | Strong | C-Cl stretch | The carbon-chlorine bond stretch gives a strong absorption in the fingerprint region of the spectrum.[14][16] |

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# Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that ionizes molecules and separates the resulting ions based on their mass-to-charge (m/z) ratio. It provides information about the molecular weight and elemental composition and allows for structural elucidation through the analysis of fragmentation patterns.[18]

## Experimental Protocol: Electron Ionization (EI) MS

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).
- Ionization: Bombard the vaporized sample with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{+\cdot}$).[19]
- Fragmentation: The high internal energy of the molecular ion causes it to break apart into smaller, more stable charged fragments and neutral radicals.
- Mass Analysis: Accelerate the positively charged ions and separate them using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The detector records the abundance of ions at each m/z value, generating the mass spectrum.

## Predicted Mass Spectrum and Fragmentation

The presence of a chlorine atom is the most revealing feature in the mass spectrum of this compound. Due to the natural abundance of chlorine isotopes ($^{35}Cl$:$^{37}Cl$ ≈ 3:1), any fragment containing a chlorine atom will appear as a pair of peaks ($M^+$ and $M^+2$) separated by two m/z units, with a relative intensity ratio of approximately 3:1.[19][20][21] The molecular weight of **2-Chloro-2-methylpropionaldehyde oxime** is 135.59 g/mol .

Table 4: Predicted Major Fragment Ions in EI-MS

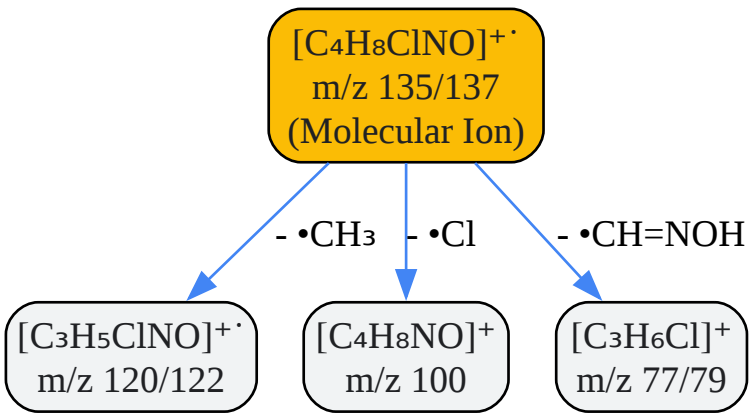
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| m/z (for $^{35}Cl$ / $^{37}Cl$) | Predicted Intensity | Proposed Fragment Ion | Neutral Loss |
|---|---|---|---|
| 135 / 137 | Low | $[C_4H_8ClNO]^{+\cdot}$ | (Molecular Ion) |
| 120 / 122 | Medium | $[C_3H_5ClNO]^{+\cdot}$ | $\bullet CH_3$ |
| 100 | Low | $[C_4H_8NO]^+$ | $\bullet Cl$ |
| 77 / 79 | Medium | $[C_3H_6Cl]^+$ | CH=NOH |
| 56 | High | $[C_4H_8]^{+\cdot}$ | $\bullet Cl$, $\bullet NOH$ |

## Key Fragmentation Pathways

The fragmentation of the molecular ion is driven by the formation of stable carbocations and neutral species.

- Loss of a Methyl Radical ($\bullet CH_3$): Alpha-cleavage resulting in the loss of a methyl group is a common pathway, leading to a fragment at m/z 120/122.
- Loss of a Chlorine Radical ($\bullet Cl$): Cleavage of the relatively weak C-Cl bond yields a fragment at m/z 100. The absence of the isotopic pattern for this peak confirms the loss of chlorine. [21]
- Cleavage of the C-C Bond: Scission of the bond between the quaternary carbon and the oxime carbon can lead to the formation of the stable tert-butyl cation containing chlorine at m/z 77/79.



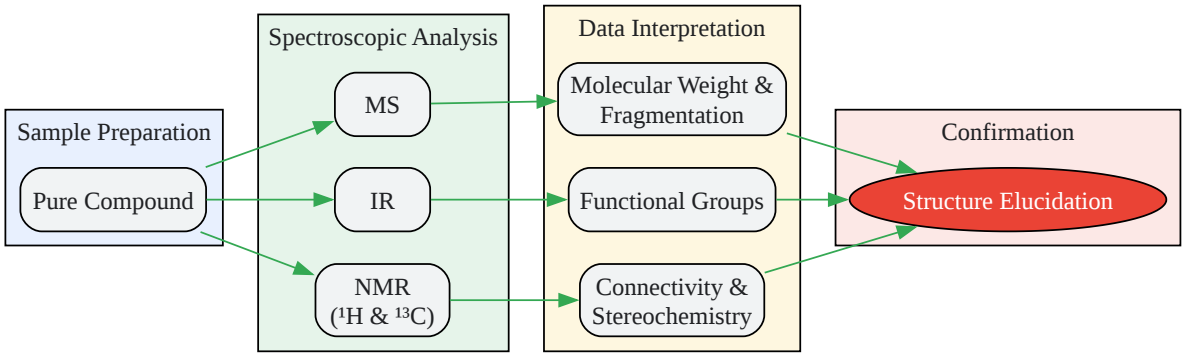

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Figure 2: Predicted major fragmentation pathways for **2-Chloro-2-methylpropionaldehyde oxime**.

# Integrated Analytical Workflow

A robust characterization relies on the synergistic use of multiple analytical techniques. The workflow below illustrates a logical progression from sample preparation to final structural confirmation.




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Figure 3: Integrated workflow for spectroscopic characterization.

# Conclusion

The spectroscopic characterization of **2-Chloro-2-methylpropionaldehyde oxime** is a multi-faceted process that provides a wealth of structural information. $^{1}H$ and $^{13}C$ NMR define the carbon-hydrogen framework, confirming the presence of the equivalent methyl groups, the quaternary chlorinated carbon, and the aldoxime moiety. IR spectroscopy validates the existence of key functional groups, notably the O-H, C=N, and C-Cl bonds. Finally, mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns, with the chlorine isotopic signature serving as a definitive marker. Together, these techniques

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provide a self-validating system for the unambiguous identification and structural elucidation of the target molecule, an essential requirement for any advanced scientific endeavor.

## References


- Compound Interest. (2015, May 7). Mass spectrometry and a guide to interpreting mass spectra. [Link]
- Transtutors. (2022, March 10). Interpret the 1H NMR spectra of p-hydroxyacetophenone oxime. [Link]
- Lam, J., et al. (n.d.). Electron ionization mass spectral fragmentation study of sulfation derivatives of polychlorinated biphenyls. PMC. [Link]
- TheElkchemist. (2022, May 7). Mass Spectrometry | Interpreting Spectra | Chlorine & Haloalkanes | A-Level Chemistry. YouTube. [Link]
- LibreTexts. (n.d.). 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I. [Link]
- Michigan State University Department of Chemistry. (n.d.). Infrared Spectrometry. [Link]
- Chegg. (2024, March 26). Solved Interpretation of NMR spectra of the intermediate. [Link]
- ResearchGate. (n.d.). NMR Spectra of Hydroxylamines, Oximes and Hydroxamic Acids. [Link]
- Northern Illinois University Department of Chemistry and Biochemistry. (n.d.). IR Absorption Frequencies. [Link]
- ResearchGate. (n.d.). IR absorbance of oxime, showing characteristic bands. [Link]
- Spectroscopy Tutorial. (n.d.). IR Chart. [Link]
- DergiPark. (2019, May 31). Determination of 1H and 13C Nuclear Magnetic Resonance Chemical Shift Values of Glyoxime Molecule with Experimental and The. [Link]


© 2026 BenchChem. All rights reserved.

- Manimegalai, S., et al. (n.d.). Normal Coordinate Analysis and Spectral Analysis of Cyclohexanone Oxime. [Link]
- Doc Brown's Chemistry. (n.d.). C4H9Cl (CH3)3CCl infrared spectrum of 2-chloro-2-methylpropane. [Link]
- University of Massachusetts. (n.d.). Interpretation of mass spectra. [Link]
- SpectraBase. (n.d.). 2-Chloro-2-methylpropane - Optional[1H NMR] - Chemical Shifts. [Link]
- Doc Brown's Chemistry. (n.d.). 13 C - NMR spectrum of 2-chloro-2-methylpropane. [Link]
- Doc Brown's Chemistry. (n.d.). 1 H NMR spectrum of 2-chloro-2-methylpropane (CH 3 ) 3 CCl. [Link]
- MDPI. (2019, June 4). Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling in Biological Fluids. [Link]
- ResearchGate. (2003, January 5). Spectroscopic Characterization of Oxime Ligands and Their Complexes. [Link]
- The Royal Society of Chemistry. (n.d.). Enantio-differentiation of Molecules with Diverse Functionalities by a Single Probe. [Link]
- ResearchGate. (n.d.). Figure S2. 13 C NMR (75 MHz, DMSO-d 6 ) of 2-methylbenzaldehyde oxime (16). [Link]
- OMICS International. (n.d.). LC-MS Analysis of Low Molecular Weight Carbonyl Compounds. [Link]


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## Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. dergipark.org.tr [dergipark.org.tr]
- 3. C4H9Cl (CH3)3CCl 2-chloro-2-methylpropane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 tert-butyl chloride 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. 2-Chloro-2-methylpropane(507-20-0) 1H NMR spectrum [chemicalbook.com]
- 5. spectrabase.com [spectrabase.com]
- 6. (Solved) - Interpret the 1H NMR spectra of p-hydroxyacetophenone oxime with structure provided. Must be 5... (1 Answer) | Transtutors [transtutors.com]
- 7. chegg.com [chegg.com]
- 8. C4H9Cl (CH3)3CCl C-13 nmr spectrum of 2-chloro-2-methylpropane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of tert-butyl chloride C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. 2-Chloro-2-methylpropane(507-20-0) 13C NMR spectrum [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I [kpu.pressbooks.pub]
- 12. researchgate.net [researchgate.net]
- 13. orgchemboulder.com [orgchemboulder.com]
- 14. C4H9Cl (CH3)3CCl infrared spectrum of 2-chloro-2-methylpropane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of tert-butyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 15. Infrared Spectrometry [www2.chemistry.msu.edu]
- 16. IR Absorption Frequencies - NIU - Department of Chemistry and Biochemistry [niu.edu]
- 17. asianpubs.org [asianpubs.org]
- 18. uni-saarland.de [uni-saarland.de]
- 19. compoundchem.com [compoundchem.com]
- 20. youtube.com [youtube.com]
- 21. pdf.benchchem.com [pdf.benchchem.com]


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